

# A Comprehensive Technical Guide to the Safe Handling of 1,2-Diphenylethyne-d10

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## Compound of Interest

Compound Name: 1,2-Diphenylethyne-d10

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This guide provides in-depth safety and handling protocols for **1,2-Diphenylethyne-d10**, a deuterated analogue of diphenylacetylene. The information presented herein is compiled from safety data sheets for the non-deuterated compound and general best practices for handling deuterated substances. Researchers should always consult the most recent safety data sheet provided by the supplier and conduct a thorough risk assessment before use.

## Compound Identification and Properties

**1,2-Diphenylethyne-d10** is a deuterated form of 1,2-Diphenylethyne, where the ten hydrogen atoms on the phenyl rings are replaced with deuterium. This isotopic labeling is crucial for various applications in research and development, including use as an internal standard in mass spectrometry-based studies.

Table 1: Physical and Chemical Properties of **1,2-Diphenylethyne-d10** and its Non-Deuterated Analogue

Property	1,2-Diphenylethyne-d10	1,2-Diphenylethyne (Diphenylacetylene)
Linear Formula	$C_6D_5C\equiv CC_6D_5$ <sup>[1]</sup>	$C_{14}H_{10}$ <sup>[2][3]</sup>
CAS Number	19339-46-9 <sup>[1]</sup>	501-65-5 <sup>[4]</sup>
Molecular Weight	188.29 g/mol <sup>[1]</sup>	178.23 g/mol <sup>[2]</sup>
Appearance	Light yellow powder solid <sup>[5][6]</sup>	Light yellow to brownish crystalline powder <sup>[3][5][6]</sup>
Melting Point	58-60 °C (lit.) <sup>[1]</sup>	58 - 61 °C <sup>[5][6]</sup>
Boiling Point	170 °C at 19 mmHg (lit.) <sup>[1]</sup>	170 °C at 19 mmHg <sup>[6]</sup>
Density	1.045 g/mL at 25 °C (lit.) <sup>[1]</sup>	0.99 g/mL at 25 °C <sup>[4]</sup>
Solubility	Insoluble in water. Soluble in ether and hot alcohol. <sup>[3]</sup>	Insoluble in water. Miscible with ether and hot alcohol. <sup>[3]</sup>
Isotopic Purity	98 atom % D <sup>[1]</sup>	Not Applicable

## Hazard Identification and Safety Precautions

While a specific safety data sheet for **1,2-Diphenylethyne-d10** is not readily available, the hazards are expected to be similar to its non-deuterated counterpart, Diphenylacetylene. Based on available data, Diphenylacetylene is not classified as a hazardous substance or mixture.<sup>[4][7]</sup> However, it is crucial to handle all chemicals with care in a laboratory setting.

### General Precautions:

- Avoid contact with skin and eyes.<sup>[3]</sup>
- Do not breathe dust.<sup>[3]</sup>
- Handle in accordance with good industrial hygiene and safety practices.<sup>[8][9]</sup>

Table 2: Exposure Controls and Personal Protective Equipment (PPE)

Exposure Control	Recommendation
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood.[10] Ensure eyewash stations and safety showers are readily accessible.[8][10]
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[5]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.[5] Change gloves immediately if contaminated.
Respiratory Protection	Under normal use and with adequate ventilation, respiratory protection is not typically required. If dust is generated, use a NIOSH/MSHA approved respirator.[5]
Hygiene Measures	Wash hands thoroughly after handling.[9] Do not eat, drink, or smoke in the laboratory.

## Handling and Storage

Proper handling and storage are critical to maintain the isotopic purity of **1,2-Diphenylethyne-d10** and ensure laboratory safety. Deuterated compounds are often hygroscopic and susceptible to hydrogen-deuterium (H-D) exchange with atmospheric moisture.[11][12]

### Handling:

- Handle the compound under an inert atmosphere, such as dry nitrogen or argon, to prevent moisture exposure.[11][13][14]
- Allow the container to warm to room temperature before opening to prevent condensation. [11]
- Use thoroughly dried glassware.[12]

### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[6][11]  
Refrigeration is often recommended for deuterated standards.[11][13]
- Protect from light by storing in an amber vial or in the dark.[11][13]
- Incompatible materials include strong oxidizing agents.[3][15]

## Experimental Protocols

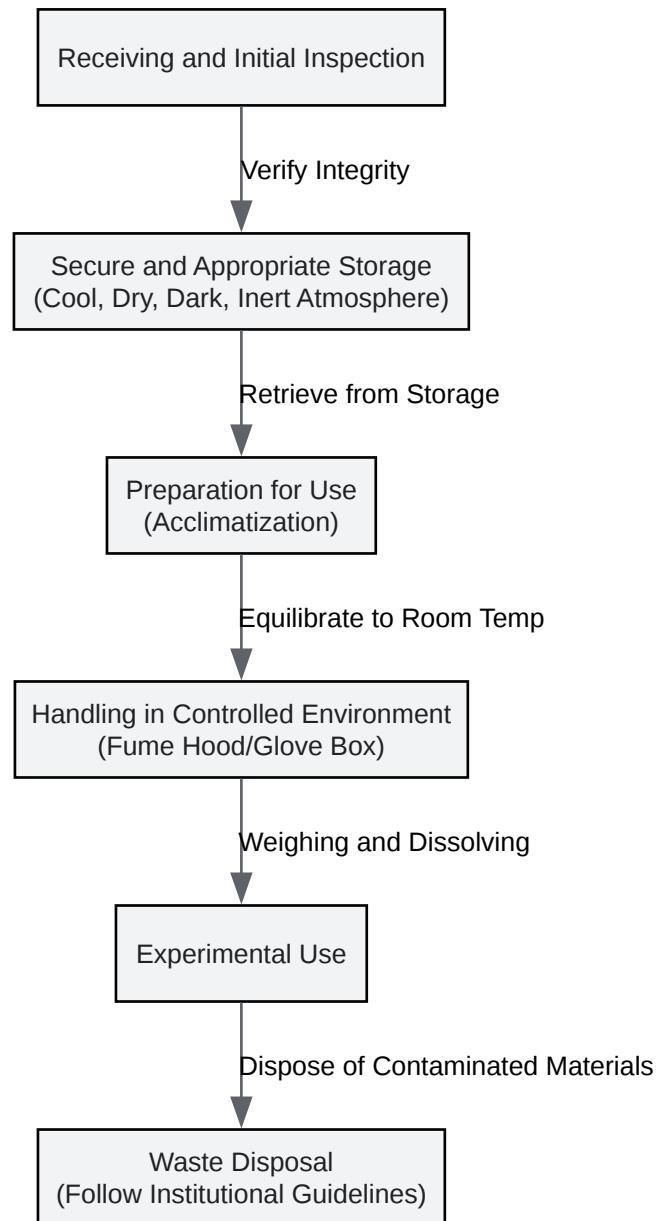
General Protocol for Preparing a Stock Solution:

- Acclimatization: Remove the sealed container of **1,2-Diphenylethyne-d10** from its storage location and allow it to equilibrate to ambient laboratory temperature for at least 30 minutes to prevent moisture condensation upon opening.[11]
- Inert Atmosphere: Perform all subsequent manipulations in a glove box or under a gentle stream of a dry, inert gas like nitrogen or argon.[11]
- Weighing: Carefully open the container and accurately weigh the desired mass of the compound using a calibrated analytical balance.
- Dissolution: Quantitatively transfer the weighed solid to a Class A volumetric flask. Add a small amount of a suitable high-purity, anhydrous solvent (e.g., deuterated chloroform, anhydrous acetonitrile) and swirl to dissolve.
- Dilution: Once fully dissolved, dilute to the mark with the same anhydrous solvent.
- Mixing and Storage: Stopper the flask and mix the solution thoroughly by inverting it multiple times. Transfer the stock solution to a labeled, airtight container, preferably with a septum for sampling, and store under the recommended conditions (cool, dry, and protected from light). [13]

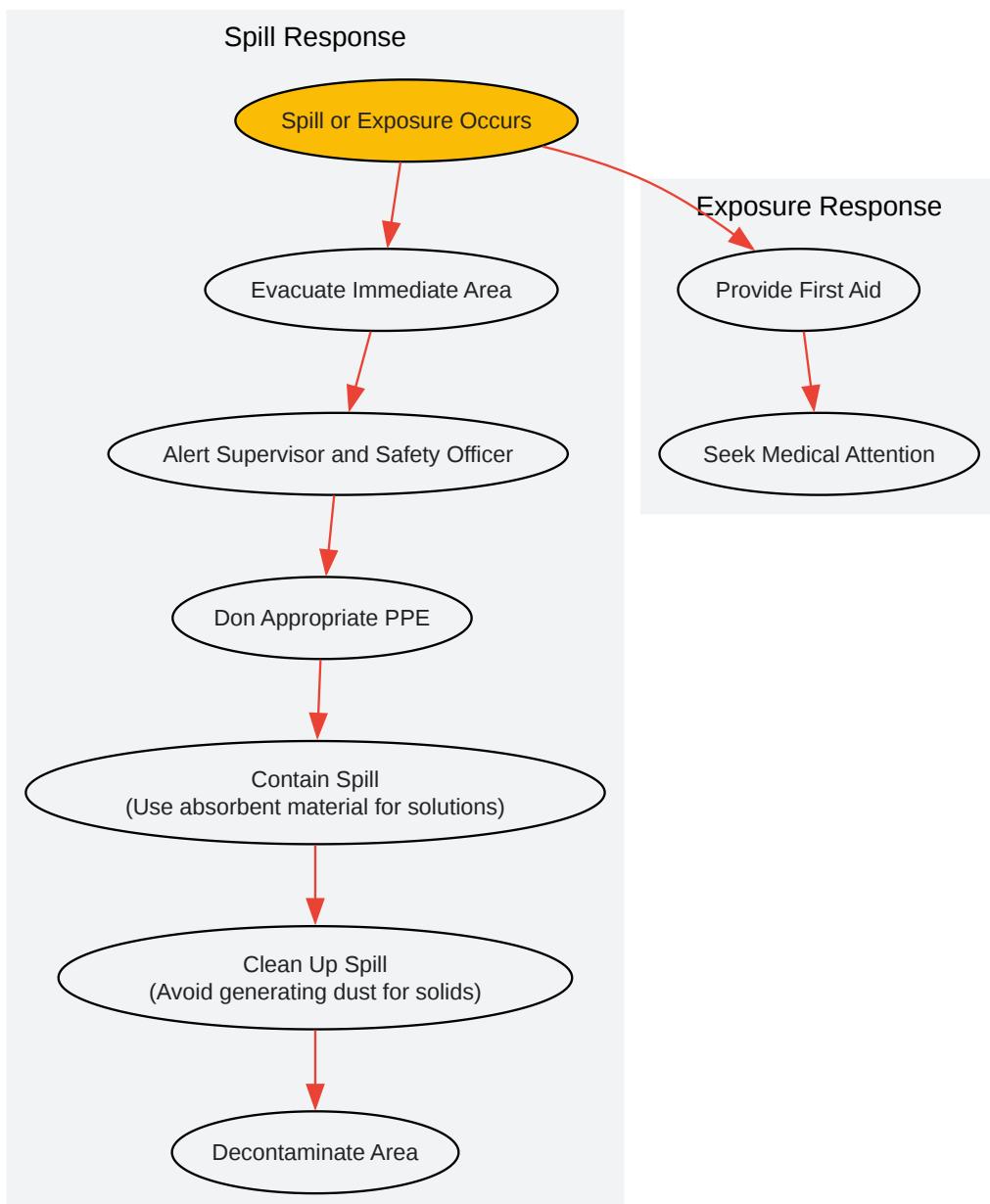
## Visualizing Workflows

The following diagrams illustrate key workflows for the safe handling and emergency response related to **1,2-Diphenylethyne-d10**.

## Safe Handling Workflow for 1,2-Diphenylethyne-d10



## Emergency Response Protocol for Spills and Exposure

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